

# Application Notes and Protocols for Ro 8-4304 in In Vitro Studies

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## Compound of Interest

Compound Name: Ro 8-4304

Cat. No.: B1589771

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## For Researchers, Scientists, and Drug Development Professionals

**Ro 8-4304** is a potent and selective antagonist of the N-methyl-D-aspartate (NMDA) receptor, demonstrating a significant preference for the GluN2B (formerly NR2B) subunit.<sup>[1][2][3][4]</sup> This selectivity makes it a valuable tool for investigating the physiological and pathological roles of GluN2B-containing NMDA receptors in the central nervous system. These application notes provide detailed protocols for the use of **Ro 8-4304** in various in vitro experimental paradigms.

### Key Characteristics of **Ro 8-4304**:

- **Mechanism of Action:** **Ro 8-4304** is a non-competitive and voltage-independent antagonist of the NMDA receptor.<sup>[1]</sup> Its mode of action is state-dependent, exhibiting a higher affinity for the activated and desensitized states of the receptor compared to the resting state.
- **Selectivity:** It displays over 100-fold higher affinity for recombinant NR1/NR2B receptors than for NR1/NR2A receptors.
- **Binding Kinetics:** **Ro 8-4304** exhibits markedly faster kinetics of binding and unbinding to the NMDA receptor compared to ifenprodil, another NR2B-selective antagonist.

## Quantitative Data Summary

The following tables summarize the inhibitory concentrations ( $IC_{50}$ ) of **Ro 8-4304** under various experimental conditions as reported in the literature.

Table 1:  $IC_{50}$  of **Ro 8-4304** on NMDA-induced currents in rat cultured cortical neurons.

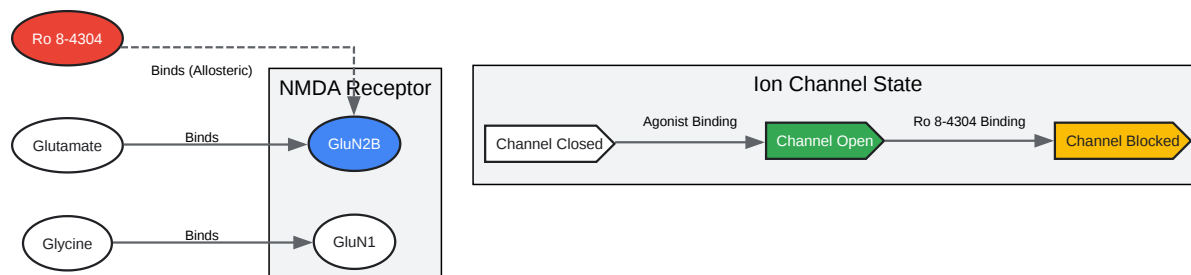
NMDA Concentration	Ro 8-4304 $IC_{50}$	Reference
10 $\mu$ M	2.3 $\mu$ M	
100 $\mu$ M	0.36 $\mu$ M	

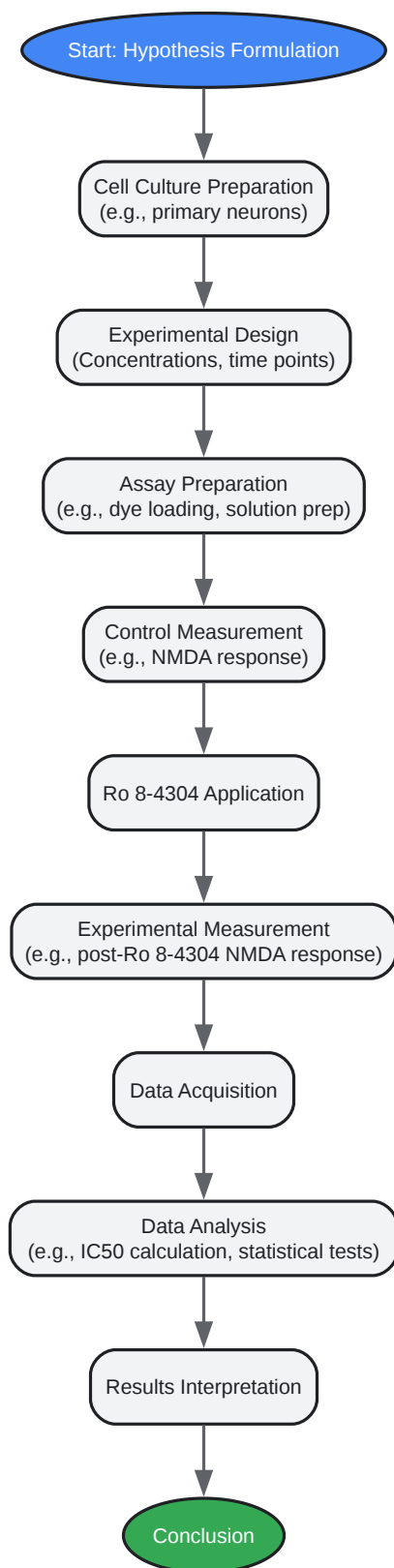
Table 2: Effect of Spermine on **Ro 8-4304**  $IC_{50}$  for NMDA (100  $\mu$ M)-evoked currents.

Spermine Concentration	Ro 8-4304 $IC_{50}$	Reference
0 mM	0.6 $\mu$ M	
1 mM	3.0 $\mu$ M	
3 mM	7.5 $\mu$ M	

## Signaling Pathway of Ro 8-4304 Action

The following diagram illustrates the mechanism of action of **Ro 8-4304** at the NMDA receptor.





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## References

- 1. State-dependent NMDA receptor antagonism by Ro 8-4304, a novel NR2B selective, non-competitive, voltage-independent antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Ro 8-4304 hydrochloride | CAS 1312991-77-7 | Ro84304 | Tocris Bioscience [tocris.com]
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